

# The Solubility of 3-Bromoindazole in Organic Solvents: An In-depth Technical Guide

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## Compound of Interest

Compound Name: 3-Bromoindazole

Cat. No.: B152527

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **3-Bromoindazole**, a key building block in medicinal chemistry and drug discovery. Due to a lack of publicly available quantitative solubility data, this document focuses on its physicochemical properties and provides detailed experimental protocols to enable researchers to generate precise and reliable solubility data tailored to their specific applications.

## Physicochemical Properties of 3-Bromoindazole

Understanding the fundamental physicochemical properties of a compound is crucial for predicting its solubility behavior and for designing appropriate experimental protocols.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>5</sub> BrN <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	197.03 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	40598-94-5	<a href="#">[1]</a> <a href="#">[2]</a>
Melting Point	143-147 °C	<a href="#">[1]</a>
Form	Solid	<a href="#">[1]</a>
InChI Key	HTKXRTUKPXEALT-UHFFFAOYSA-N	<a href="#">[1]</a> <a href="#">[2]</a>

## Solubility Data

While specific quantitative solubility data for **3-Bromoindazole** in various organic solvents is not readily available in public literature, its derivatives are noted to have good solubility in solvents like anhydrous ethanol and dimethyl sulfoxide (DMSO).[3] The following table is provided as a template for researchers to record experimentally determined solubility data.

Solvent	Temperature (°C)	Solubility (mg/mL)	Solubility (mol/L)	Method
e.g., Ethanol	25	e.g., Shake-Flask		
e.g., DMSO	25	e.g., Shake-Flask		
e.g., Dichloromethane	25	e.g., Shake-Flask		
e.g., Acetone	25	e.g., Shake-Flask		
e.g., Acetonitrile	25	e.g., Shake-Flask		
e.g., Toluene	25	e.g., Shake-Flask		
e.g., Methanol	25	e.g., Shake-Flask		

## Experimental Protocols for Solubility Determination

To obtain reliable and reproducible solubility data, standardized experimental protocols are essential. The following sections detail the established methodologies for determining the thermodynamic solubility of **3-Bromoindazole**.

### Thermodynamic Solubility Determination: The Shake-Flask Method

The shake-flask method is considered the gold standard for determining the thermodynamic (equilibrium) solubility of a compound.<sup>[4][5]</sup>

Objective: To determine the maximum concentration of **3-Bromoindazole** that can be dissolved in a selection of organic solvents at equilibrium and a constant temperature.

Materials:

- **3-Bromoindazole** (solid)
- Selected organic solvents (e.g., ethanol, DMSO, acetone, etc.)
- Vials with screw caps
- Orbital shaker with temperature control
- Centrifuge
- Volumetric flasks and pipettes
- Analytical balance
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer

Procedure:

- Preparation: Add an excess amount of solid **3-Bromoindazole** to a series of vials. The presence of undissolved solid at the end of the experiment is crucial to ensure equilibrium has been reached.<sup>[4][5]</sup>
- Solvent Addition: Dispense a known volume of the selected organic solvent into each vial.
- Equilibration: Seal the vials tightly to prevent solvent evaporation and place them in an orbital shaker set to a constant temperature (e.g., 25°C or 37°C).<sup>[4]</sup> The vials should be shaken for a sufficient period, typically 24-72 hours, to ensure that equilibrium is reached.<sup>[4][5]</sup>

- **Phase Separation:** After the incubation period, visually inspect the vials to confirm the presence of undissolved solid. Centrifuge the vials at a high speed to pellet the remaining solid.<sup>[4]</sup>
- **Sample Collection:** Carefully withdraw a known volume of the clear supernatant without disturbing the solid pellet.
- **Dilution:** Dilute the supernatant with a suitable solvent to a concentration that falls within the linear range of the analytical method to be used.
- **Analysis:** Analyze the concentration of the diluted sample using a validated HPLC or UV-Vis method.<sup>[4]</sup>
- **Calculation:** Calculate the solubility of **3-Bromoindazole** in the solvent, expressed in mg/mL or mol/L.<sup>[4]</sup>

## Visualization of Experimental Workflow

The following diagram illustrates the workflow for the shake-flask solubility determination method.



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### Shake-Flask Solubility Determination Workflow

This guide provides the necessary framework for researchers to systematically determine the solubility of **3-Bromoindazole** in various organic solvents. The outlined experimental protocol, when followed diligently, will yield high-quality, reliable data essential for applications in drug development and chemical research.

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